

silver citrate hydrate chemical formula and molecular weight

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Compound of Interest

Compound Name: *Silver citrate hydrate*

Cat. No.: *B3188314*

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An In-depth Technical Examination of Silver Citrate Hydrate

This technical guide provides a detailed analysis of the chemical properties of **silver citrate hydrate**, focusing on its chemical formula and molecular weight. The information is intended for researchers, scientists, and professionals in the field of drug development who require precise data for experimental design and formulation.

Chemical Identity and Molecular Structure

Silver citrate is an organic silver salt of citric acid. It is available in both anhydrous and hydrated forms. The hydrated form, **silver citrate hydrate**, incorporates a variable number of water molecules into its crystal structure.

The chemical structure of the citrate anion provides multiple coordination sites for the silver cations, leading to the formation of a stable complex. The general chemical formula for **silver citrate hydrate** is $\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7 \cdot x\text{H}_2\text{O}$.^[1] The "x" denotes the variable stoichiometry of water molecules in the hydrated salt.

Quantitative Data Summary

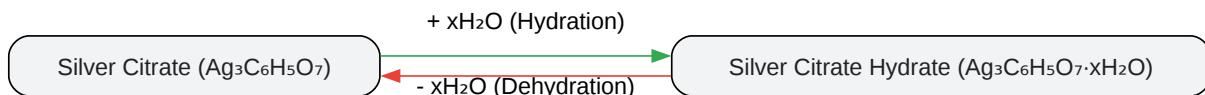
The following table summarizes the key chemical data for both anhydrous silver citrate and its hydrated form for easy comparison.

Property	Silver Citrate (Anhydrous)	Silver Citrate Hydrate
Chemical Formula	$C_6H_5Ag_3O_7$ [2] [3]	$Ag_3C_6H_5O_7 \cdot xH_2O$ [1]
Molecular Weight (g/mol)	512.70 [3] [4]	Varies depending on hydration (x)
Synonyms	Trisilver citrate, Citric acid trisilver salt	Citric acid trisilver salt hydrate [1] [3]
CAS Number	126-45-4 (for anhydrous)	206986-90-5 [1] [3]

It is important to note that the molecular weight of **silver citrate hydrate** is often cited as 512.70 g/mol, which corresponds to the anhydrous form. The actual molecular weight of the hydrate will be higher and will depend on the specific degree of hydration.

Relationship Between Anhydrous and Hydrated Forms

The logical relationship between the anhydrous and hydrated forms of silver citrate is straightforward and can be visualized as a reversible process of hydration and dehydration.



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Figure 1: Reversible hydration and dehydration of silver citrate.

Experimental Considerations

When utilizing silver citrate in experimental protocols, particularly in quantitative analyses or stoichiometric calculations, it is crucial to ascertain the degree of hydration of the material being used. The water content can be determined using techniques such as thermogravimetric analysis (TGA) or Karl Fischer titration. For applications requiring a precise concentration of silver ions, using the anhydrous form or accurately determining the water content of the hydrate is essential.

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